

6-Phenoxy nicotinoyl Chloride: A Versatile Building Block in Organic Synthesis

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Compound of Interest

Compound Name: **6-Phenoxy nicotinoyl Chloride**

Cat. No.: **B1351052**

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

6-Phenoxy nicotinoyl chloride is a reactive acyl chloride building block that has garnered significant interest in the field of organic synthesis, particularly in medicinal chemistry. Its structure, featuring a phenoxy group on a pyridine ring, offers a unique combination of steric and electronic properties that can be exploited to generate diverse molecular architectures. This guide provides a comprehensive overview of the synthesis, properties, and applications of **6-phenoxy nicotinoyl chloride**, with a focus on its utility in the development of biologically active compounds.

Physicochemical Properties

A summary of the key physicochemical properties of **6-phenoxy nicotinoyl chloride** is presented in the table below.

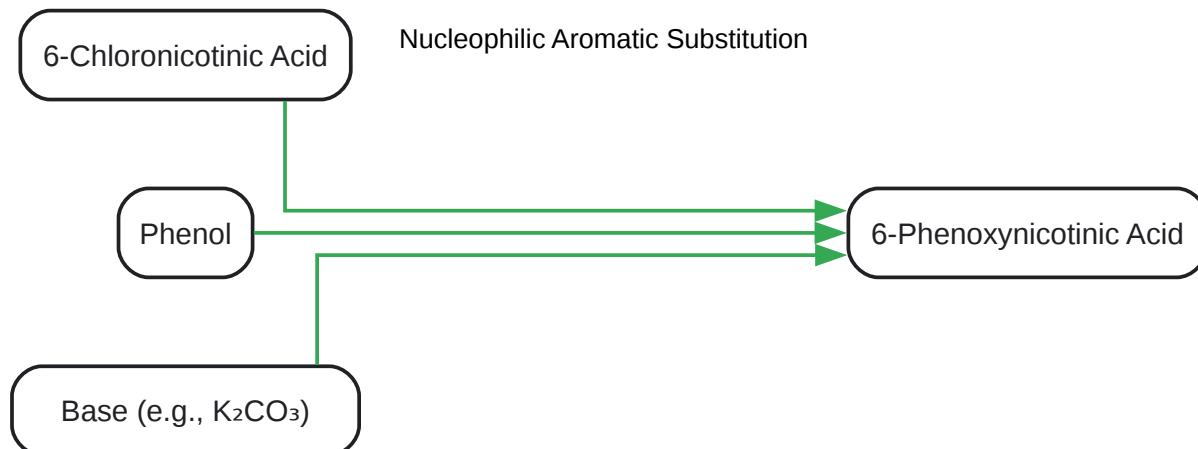
Property	Value	Reference
CAS Number	51362-51-7	[1]
Molecular Formula	C ₁₂ H ₈ ClNO ₂	[1]
Molecular Weight	233.65 g/mol	[1]
Appearance	White to light yellow crystalline powder	
Solubility	Soluble in aprotic organic solvents (e.g., DCM, THF, DMF)	
Reactivity	Highly reactive towards nucleophiles; moisture sensitive	

Synthesis of 6-Phenoxy nicotinoyl Chloride

The primary route to **6-phenoxy nicotinoyl chloride** involves the conversion of the corresponding carboxylic acid, 6-phenoxy nicotinic acid, using a chlorinating agent.

Preparation of 6-Phenoxy nicotinic Acid

6-Phenoxy nicotinic acid can be synthesized from 6-chloronicotinic acid and phenol in the presence of a base.

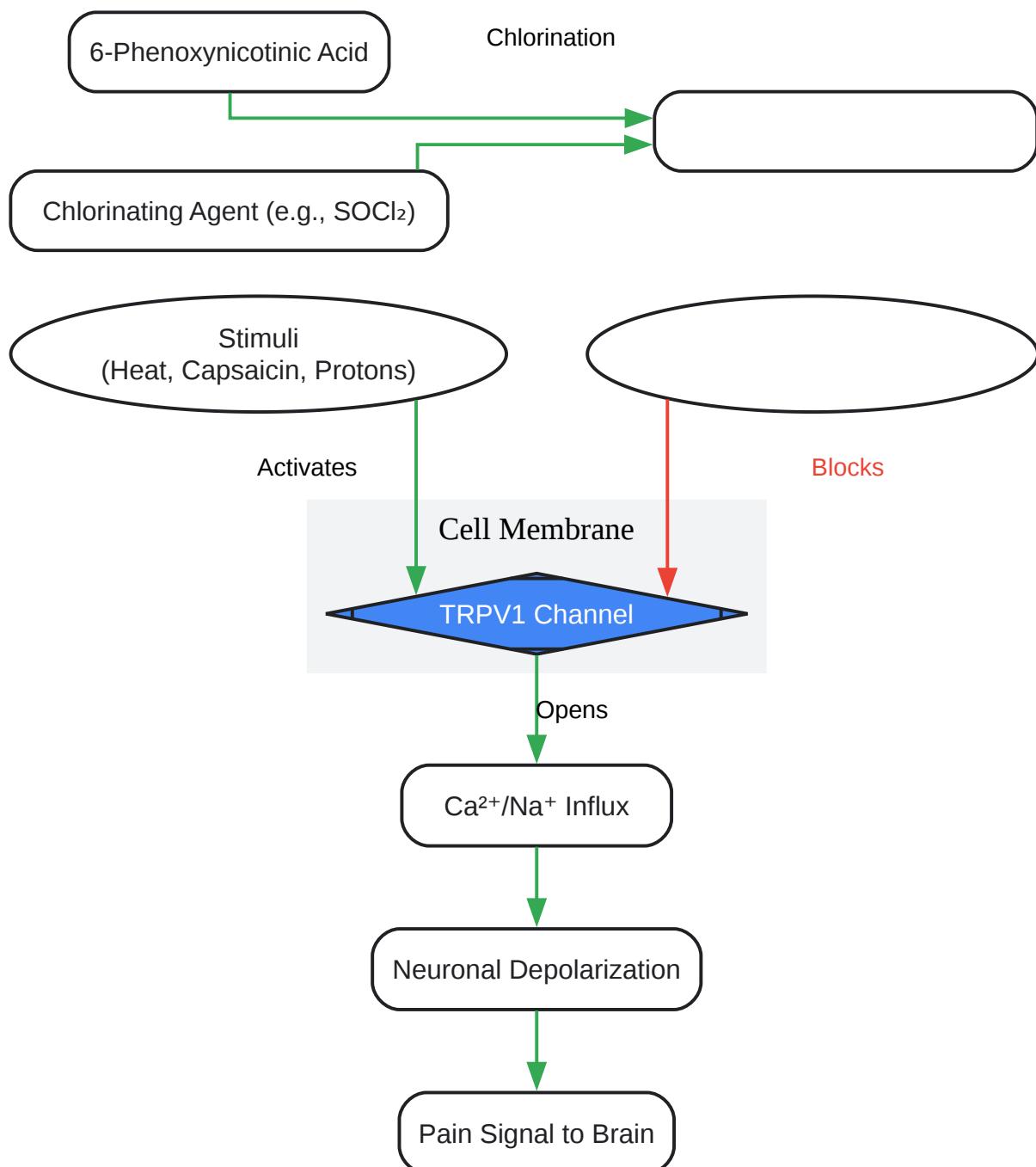


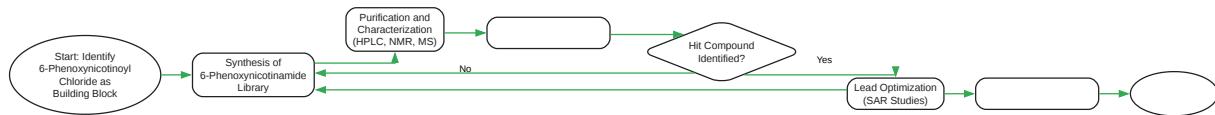
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Caption: Synthesis of 6-Phenoxy nicotinic Acid.

Conversion to 6-Phenoxy nicotinoyl Chloride

The carboxylic acid is then treated with a chlorinating agent, such as thionyl chloride (SOCl_2) or oxalyl chloride ($(\text{COCl})_2$), to yield the acyl chloride.





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References

- 1. scbt.com [scbt.com]
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